

Personal protective equipment for handling Cenerimod

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Compound of Interest				
Compound Name:	Cenerimod			
Cat. No.:	B606594	Get Quote		

Essential Safety and Handling Guide for Cenerimod

This guide provides immediate safety, handling, and disposal protocols for laboratory professionals working with **Cenerimod**. The following procedures are designed to ensure a safe laboratory environment and minimize exposure risks.

Note on Hazard Classification: Safety Data Sheets (SDS) for **Cenerimod** present conflicting hazard information. While some sources classify it as non-hazardous, others indicate significant risks.[1][2][3][4] To ensure the highest degree of safety, personnel should adhere to the most stringent precautions indicated by the Globally Harmonized System (GHS) classifications provided by some suppliers. These include:

- Acute Toxicity, Oral (Category 1, 2): Fatal if swallowed.[3]
- Reproductive Toxicity (Category 2): Suspected of damaging fertility or the unborn child.
- Specific Target Organ Toxicity, Repeated Exposure (Category 2): May cause damage to organs through prolonged or repeated exposure.

Due to these potential hazards, strict adherence to the following personal protective equipment (PPE) and handling protocols is mandatory.

Personal Protective Equipment (PPE) Summary



A comprehensive PPE strategy is critical when handling **Cenerimod**. The following table summarizes the required equipment to prevent exposure.

Protection Type	Required Equipment	Purpose	Source
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes and dust.	
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact.	
Body Protection	Impervious clothing (e.g., lab coat)	Protects skin and personal clothing from contamination.	_
Respiratory Protection	Suitable respirator	Prevents inhalation of dust or aerosols. To be used when dust or aerosol formation is possible or in areas without adequate exhaust ventilation.	<u>-</u>

Standard Operating Procedures for Cenerimod

The following protocols provide step-by-step guidance for the safe handling and disposal of **Cenerimod**.

Engineering Controls and Preparation

- Ventilation: Always handle Cenerimod in a well-ventilated area. Use of a chemical fume hood or other appropriate exhaust ventilation is strongly recommended to minimize inhalation risk.
- Safety Stations: Ensure a safety shower and an eye wash station are readily accessible and operational in the immediate work area.
- Restricted Access: Do not eat, drink, or smoke in the area where **Cenerimod** is handled.



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Handling Protocol

- Don PPE: Before handling, put on all required PPE as specified in the table above.
- Avoid Dust/Aerosol Formation: Handle the solid compound carefully to avoid generating dust. When preparing solutions, add liquid to the solid slowly to prevent aerosolization.
- Prevent Contact: Avoid all direct contact with the skin, eyes, and clothing. Avoid inhalation of any dust or vapors.
- Hand Washing: Wash hands thoroughly after handling the compound, even if gloves were worn.

Accidental Release and Spill Cleanup Protocol

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain Spill: Wear full personal protective equipment. Prevent further leakage or spillage if it is safe to do so.
- Absorb and Collect:
 - For solid spills, carefully sweep or scoop the material, avoiding dust generation.
 - For liquid solutions, absorb with an inert, finely-powdered liquid-binding material such as diatomite or universal binders.
- Decontaminate: Scrub the spill surface and any contaminated equipment with alcohol.
- Dispose: Collect all contaminated materials, including absorbents and cleaning supplies, into a sealed container for proper disposal according to waste disposal protocols.

Disposal Plan

 Waste Collection: Dispose of Cenerimod and any contaminated materials in a designated, sealed waste container.



 Regulatory Compliance: Disposal must be in accordance with all applicable local, state, and federal regulations. Do not allow the product to enter drains, water courses, or the soil.

Cenerimod Handling Workflow

The diagram below illustrates the required step-by-step process for safely working with **Cenerimod**, from initial preparation to final disposal.



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Caption: Workflow for safe handling of **Cenerimod** from preparation to disposal.

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